

Application Note: Analysis of Dodecyl Oleate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 9-Octadecenoic acid (9Z)-, dodecyl ester

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Abstract

This application note details a comprehensive protocol for the qualitative and quantitative analysis of dodecyl oleate, a long-chain wax ester, utilizing Gas Chromatography-Mass Spectrometry (GC-MS). Dodecyl oleate and similar wax esters are integral components in various formulations within the pharmaceutical, cosmetic, and industrial sectors. Their accurate identification and quantification are crucial for quality control, formulation development, and stability studies. This document provides a detailed experimental workflow, instrument parameters, and expected data outcomes for the successful analysis of dodecyl oleate.

Introduction

Dodecyl oleate (also known as lauryl oleate) is an ester formed from dodecanol (lauryl alcohol) and oleic acid. As a long-chain wax ester, its analysis by GC-MS presents specific challenges, primarily related to its high boiling point and the need for optimized chromatographic conditions to ensure proper elution and separation. This protocol outlines a robust method employing a high-temperature capillary GC column coupled with a mass spectrometer for the confident identification and characterization of dodecyl oleate.

Experimental Protocol

This protocol is adapted from established methods for the analysis of long-chain fatty acid esters and wax esters.[\[1\]](#)[\[2\]](#)

1. Sample Preparation

For neat samples or formulations, dissolve a known concentration (e.g., 1 mg/mL) of the dodecyl oleate sample in a suitable organic solvent such as hexane or toluene. If the analyte is present in a complex matrix, a prior liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the lipid fraction.

2. GC-MS Instrumentation and Parameters

The following parameters are recommended for the analysis of dodecyl oleate and can be adapted based on the specific instrumentation available.

Parameter	Value
Gas Chromatograph	Agilent 8890 GC System (or equivalent)
Mass Spectrometer	Agilent 5977B GC/MSD (or equivalent)
GC Column	DB-1ht or equivalent high-temperature, non-polar capillary column (e.g., 15 m x 0.25 mm ID, 0.10 µm film thickness)[1]
Injector	Split/Splitless
Injector Temperature	350 °C
Injection Volume	1 µL
Split Ratio	20:1 (can be adjusted based on sample concentration)
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min
Oven Temperature Program	Initial temperature of 150 °C, hold for 1 min, ramp at 15 °C/min to 380 °C, and hold for 5 min.
MS Ion Source Temp.	230 °C
MS Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Scan Range	m/z 50-600
Solvent Delay	3 min

Data Presentation

The analysis of dodecyl oleate by GC-MS will yield key quantitative data for its identification and characterization.

Parameter	Value	Source
Molecular Formula	C ₃₀ H ₅₈ O ₂	PubChem CID: 6437535[3]
Molecular Weight	450.8 g/mol	PubChem CID: 6437535[3]
Kovats Retention Index (Standard Non-Polar Column)	3122.55	PubChem CID: 6437535[3]

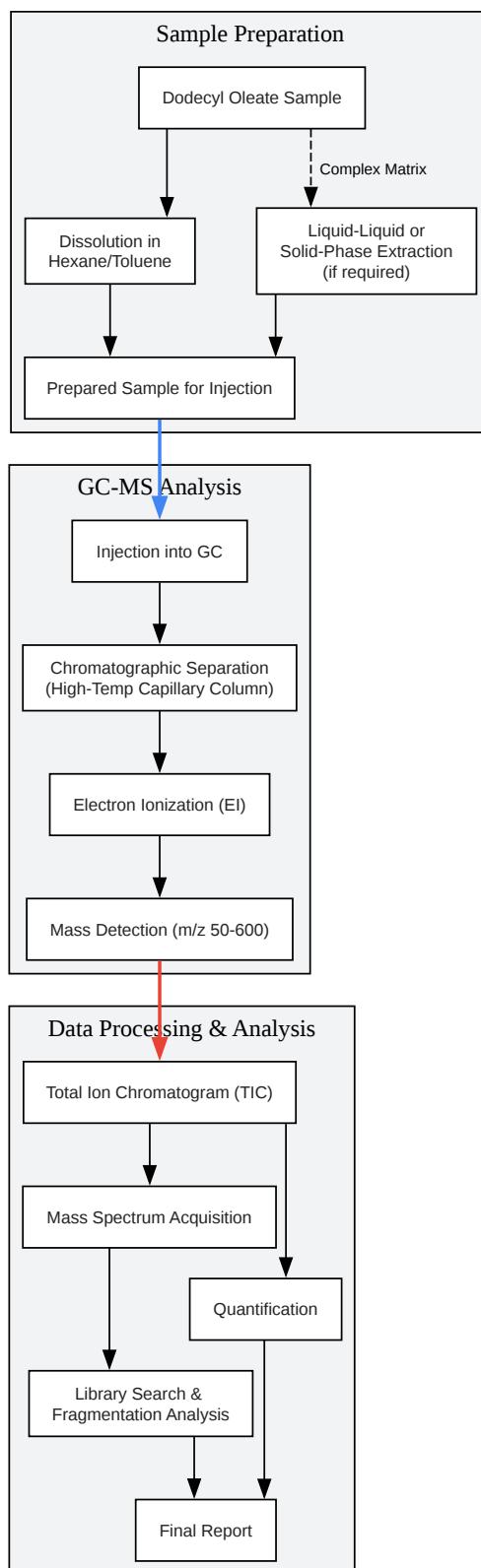
Mass Spectral Fragmentation:

While a publicly available, verified mass spectrum for dodecyl oleate is not readily accessible, the fragmentation pattern of wax esters under electron ionization is well-understood.[1][4] The primary fragmentation occurs at the ester linkage. Key expected ions would include:

- Molecular Ion (M⁺): A peak corresponding to the molecular weight (m/z 450.8) may be observed, although it can be weak for long-chain esters.
- Fragment from the Oleic Acid Moiety: Cleavage of the C-O bond of the ester will result in an acylium ion from the oleic acid portion, [CH₃(CH₂)₇CH=CH(CH₂)₇CO]⁺, with an expected m/z of 265.
- Fragment from the Dodecanol Moiety: The loss of the oleoyl group can lead to a fragment corresponding to the dodecyl cation, [C₁₂H₂₅]⁺, with an expected m/z of 169.
- Other Fragments: A series of hydrocarbon fragments separated by 14 amu (-CH₂-) will be present from the fragmentation of the long alkyl chains.

Mandatory Visualization

Experimental Workflow for GC-MS Analysis of Dodecyl Oleate



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Caption: Workflow for dodecyl oleate analysis.

Conclusion

The GC-MS method detailed in this application note provides a reliable and robust approach for the analysis of dodecyl oleate. The specified high-temperature GC conditions are essential for the successful elution and separation of this high molecular weight wax ester. By following this protocol, researchers, scientists, and drug development professionals can achieve accurate qualitative and quantitative results, ensuring product quality and facilitating formulation development. The expected fragmentation patterns, in conjunction with retention time data, allow for confident identification of dodecyl oleate in various sample matrices.

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